

Spectroscopic Elucidation of 1-(3-Propoxyphenyl)ethanamine: A Technical Guide

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Compound of Interest

Compound Name: 1-(3-Propoxyphenyl)ethanamine

CAS No.: 925650-26-6

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Introduction

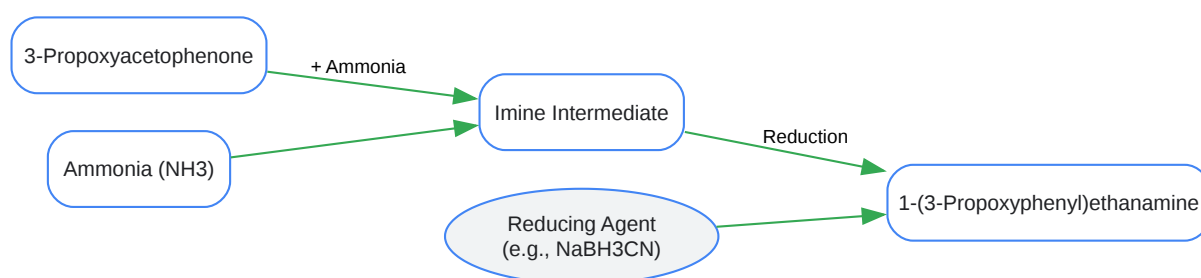
1-(3-Propoxyphenyl)ethanamine is a substituted phenethylamine derivative of interest in medicinal chemistry and drug development. As with any novel compound, a thorough characterization of its chemical structure is paramount. This guide provides an in-depth analysis of the spectroscopic data for **1-(3-propoxyphenyl)ethanamine**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering a detailed interpretation of the spectral data to confirm the molecular structure and provide a foundational understanding for further research.

The structural elucidation of a molecule like **1-(3-propoxyphenyl)ethanamine** relies on the synergistic application of various spectroscopic techniques. Each method provides a unique piece of the structural puzzle. Proton and Carbon-13 NMR spectroscopy reveal the carbon-hydrogen framework, IR spectroscopy identifies the functional groups present, and mass spectrometry determines the molecular weight and provides information about the molecule's fragmentation pattern.

This guide will present a plausible synthetic route to obtain **1-(3-propoxyphenyl)ethanamine** and then delve into the detailed analysis of its predicted spectroscopic data, grounded in established principles and comparative data from analogous structures.

Synthesis Pathway: Reductive Amination

A common and efficient method for the synthesis of **1-(3-propoxyphenyl)ethanamine** is the reductive amination of 3-propoxyacetophenone.^{[1][2][3]} This two-step, one-pot reaction involves the formation of an imine intermediate from the ketone and an amine source (in this case, ammonia), followed by its reduction to the corresponding amine.



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Caption: Reductive amination of 3-propoxyacetophenone.

Experimental Protocol: Synthesis

- **Imine Formation:** 3-Propoxyacetophenone is dissolved in a suitable solvent, such as methanol. An excess of an ammonia source, like ammonium acetate, is added, along with a catalytic amount of a weak acid (e.g., acetic acid) to facilitate imine formation. The reaction is stirred at room temperature.
- **Reduction:** A reducing agent, such as sodium cyanoborohydride (NaBH₃CN), is added portion-wise to the reaction mixture.^[2] This reagent is selective for the reduction of the imine in the presence of the ketone. The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up and Purification:** The reaction is quenched, and the solvent is removed under reduced pressure. The residue is taken up in an organic solvent and washed with an

aqueous base. The organic layer is dried and concentrated. The crude product is then purified by column chromatography to yield **1-(3-propoxyphenyl)ethanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **1-(3-propoxyphenyl)ethanamine**, both ^1H and ^{13}C NMR are essential for structural confirmation.

^1H NMR Spectroscopy

Experimental Protocol: The ^1H NMR spectrum would be recorded on a 400 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as an internal standard.

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.25	t	1H	Ar-H (C5-H)
~6.85	m	3H	Ar-H (C2-H, C4-H, C6-H)
~4.10	q	1H	CH-NH ₂
~3.90	t	2H	O-CH ₂ -CH ₂ -CH ₃
~1.80	s (br)	2H	NH ₂
~1.75	sextet	2H	O-CH ₂ -CH ₂ -CH ₃
~1.40	d	3H	CH-CH ₃
~1.00	t	3H	O-CH ₂ -CH ₂ -CH ₃

Interpretation:

- Aromatic Region (δ 6.8-7.3 ppm): The aromatic protons are expected to appear in this region. The triplet at approximately 7.25 ppm is characteristic of the proton at the C5

position, which is coupled to the two adjacent aromatic protons. The multiplet around 6.85 ppm would correspond to the remaining three aromatic protons.

- Benzylic Proton ($\delta \sim 4.10$ ppm): The methine proton (CH-NH_2) adjacent to the aromatic ring and the nitrogen atom is expected to be deshielded and appear as a quartet due to coupling with the adjacent methyl protons.
- Propoxy Group (δ 3.90, 1.75, 1.00 ppm): The methylene protons alpha to the oxygen (O-CH_2) are the most deshielded of the propoxy group and are expected to appear as a triplet around 3.90 ppm. The methylene protons beta to the oxygen ($-\text{CH}_2-$) will appear as a sextet around 1.75 ppm, and the terminal methyl protons ($-\text{CH}_3$) will be a triplet around 1.00 ppm.
- Amine Protons ($\delta \sim 1.80$ ppm): The protons of the primary amine group typically appear as a broad singlet. The chemical shift can vary depending on concentration and solvent.
- Methyl Protons ($\delta \sim 1.40$ ppm): The methyl protons of the ethylamine side chain are expected to appear as a doublet around 1.40 ppm due to coupling with the adjacent methine proton.

^{13}C NMR Spectroscopy

Experimental Protocol: The ^{13}C NMR spectrum would be recorded on the same 400 MHz spectrometer with CDCl_3 as the solvent.

Predicted ^{13}C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~159.0	Ar-C (C3-O)
~146.0	Ar-C (C1)
~129.5	Ar-C (C5)
~118.0	Ar-C (C6)
~113.0	Ar-C (C4)
~112.0	Ar-C (C2)
~69.5	O-CH ₂ -CH ₂ -CH ₃
~51.0	CH-NH ₂
~25.0	CH-CH ₃
~22.5	O-CH ₂ -CH ₂ -CH ₃
~10.5	O-CH ₂ -CH ₂ -CH ₃

Interpretation:

- Aromatic Carbons (δ 112-159 ppm): The carbon atom attached to the oxygen of the propoxy group (C3) is expected to have the highest chemical shift in the aromatic region, around 159.0 ppm. The other aromatic carbons will appear at distinct chemical shifts based on their electronic environment.
- Propoxy Group Carbons (δ 69.5, 22.5, 10.5 ppm): The carbon alpha to the oxygen (O-CH₂) is the most deshielded of the aliphatic carbons in the propoxy group.
- Ethylamine Side-Chain Carbons (δ 51.0, 25.0 ppm): The methine carbon (CH-NH₂) will be more deshielded than the methyl carbon (CH-CH₃).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

Experimental Protocol: The IR spectrum would be obtained using a Fourier-transform infrared (FTIR) spectrometer with the sample prepared as a thin film on a salt plate or as a KBr pellet.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3300-3400	N-H stretch (asymmetric and symmetric)	Primary Amine
2850-3000	C-H stretch (aliphatic)	Alkyl groups
1580-1650	N-H bend	Primary Amine
1450-1600	C=C stretch	Aromatic Ring
1200-1250	C-O stretch (aryl ether)	Aryl-O-Alkyl Ether
1000-1100	C-N stretch	Amine

Interpretation:

- **N-H Vibrations:** The presence of a primary amine is indicated by two characteristic N-H stretching bands in the 3300-3400 cm⁻¹ region and an N-H bending vibration between 1580-1650 cm⁻¹.
- **C-H Stretches:** The absorptions in the 2850-3000 cm⁻¹ range are due to the C-H stretching vibrations of the aliphatic portions of the molecule (the ethyl and propoxy groups).
- **Aromatic C=C Stretches:** The peaks in the 1450-1600 cm⁻¹ region are characteristic of the carbon-carbon double bond stretching within the benzene ring.
- **C-O and C-N Stretches:** A strong absorption band around 1200-1250 cm⁻¹ is indicative of the aryl ether C-O stretch. The C-N stretching vibration is expected to appear in the 1000-1100 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure.

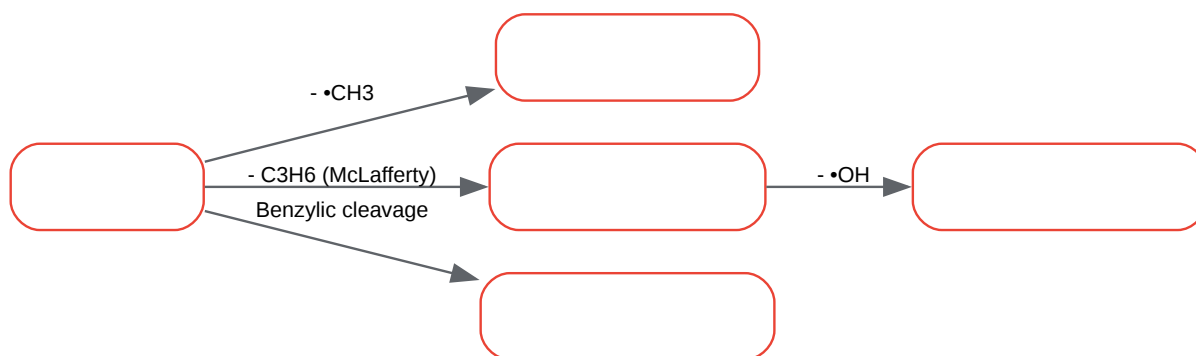
Experimental Protocol: The mass spectrum would be acquired using an electron ionization (EI) source coupled to a quadrupole mass analyzer.

Predicted Mass Spectrum Data:

m/z	Ion
179	$[M]^+$ (Molecular Ion)
164	$[M - CH_3]^+$
137	$[M - C_3H_6]^+$
121	$[M - C_3H_7O]^+$
44	$[CH_3CHNH_2]^+$

Interpretation:

The molecular ion peak ($[M]^+$) is expected at m/z 179, corresponding to the molecular weight of **1-(3-propoxyphenyl)ethanamine** ($C_{11}H_{17}NO$). The fragmentation pattern is key to confirming the structure.



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Caption: Predicted mass spectral fragmentation of **1-(3-propoxyphenyl)ethanamine**.

- Loss of a Methyl Group (m/z 164): Alpha-cleavage next to the nitrogen atom can result in the loss of a methyl radical, leading to a fragment at m/z 164.
- McLafferty Rearrangement (m/z 137): The propoxy group can undergo a McLafferty rearrangement, leading to the loss of propene (C_3H_6) and the formation of a radical cation at m/z 137.
- Benzylic Cleavage (m/z 44): The most characteristic fragmentation for phenethylamines is the benzylic cleavage, which would result in the formation of the $[CH_3CHNH_2]^+$ fragment at m/z 44. The other fragment would be the tropylium-like cation from the aromatic ring, which could also be observed.

Conclusion

The comprehensive analysis of the predicted 1H NMR, ^{13}C NMR, IR, and mass spectral data provides a robust confirmation of the structure of **1-(3-propoxyphenyl)ethanamine**. The detailed interpretation of each spectrum, grounded in fundamental spectroscopic principles and comparison with related structures, offers a high degree of confidence in the assigned structure. This guide serves as a valuable resource for scientists working with this compound, providing the necessary spectroscopic foundation for its identification and further investigation in various research and development applications.

References

- Reductive amination. In Wikipedia; 2023. [\[Link\]](#)^[1]
- Reductive Amination, and How It Works. Master Organic Chemistry. [\[Link\]](#)^[2]
- PubChem. (1R)-**1-(3-propoxyphenyl)ethanamine**. National Center for Biotechnology Information. [\[Link\]](#)^[4]
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- Pretsch, E., Bühlmann, P., & Affolter, C. (2009).
- Reductive Amination. Chemistry LibreTexts. [\[Link\]](#)^[3]

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Sources

- [1. Reductive amination - Wikipedia \[en.wikipedia.org\]](#)
- [2. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. \(1R\)-1-\(3-propoxyphenyl\)ethanamine | C₁₁H₁₇NO | CID 28307555 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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